

issues with sodium bitartrate solubility at low temperatures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium bitartrate

Cat. No.: B3427548

[Get Quote](#)

Technical Support Center: Sodium Bitartrate Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with **sodium bitartrate** solubility, particularly at low temperatures.

Frequently Asked Questions (FAQs)

Q1: What is **sodium bitartrate** and in which applications is its solubility a critical factor?

A1: **Sodium bitartrate**, also known as monosodium tartrate, is the monosodium salt of L-(+)-tartric acid. It is a white, crystalline powder.[\[1\]](#)[\[2\]](#) Its solubility is a critical factor in various applications, including:

- Pharmaceutical Formulations: It is used as a buffering agent and an excipient in drug formulations.[\[3\]](#) Consistent solubility is crucial for dosage uniformity and bioavailability.
- Analytical Chemistry: It serves as a reagent in analytical testing, such as for the determination of potassium.[\[2\]](#) In these applications, incomplete dissolution can lead to inaccurate results.
- Food Industry: It is used as an acidity regulator and leavening agent.[\[2\]](#) Solubility affects the taste and texture of food products.

Q2: What are the general solubility properties of **sodium bitartrate** in water?

A2: **Sodium bitartrate** is soluble in water, and its solubility is highly dependent on temperature. It is significantly more soluble in hot water than in cold water.[\[1\]](#) One source indicates that it is soluble in 9 parts of cold water and 1.8 parts of boiling water.[\[1\]](#) Another specifies a solubility of 0.1 M in water at 20 °C, resulting in a clear, colorless solution.[\[4\]](#)[\[5\]](#) A common purification method involves crystallizing it from a warm aqueous solution by cooling to 0°C, which underscores its reduced solubility at lower temperatures.[\[2\]](#)

Data Presentation: Sodium Bitartrate Solubility in Water

While a comprehensive temperature-solubility curve is not readily available in the searched literature, the following table summarizes the available quantitative and semi-quantitative data.

Temperature	Solubility (g/100 mL)	Molar Concentration (M)	Observations
0 °C	Implied to be low	-	Crystallizes out from warm solutions upon cooling. [2]
"Cold Water"	~11.1 (calculated from 1g in 9 parts water)	-	[1]
20 °C	-	0.1 M [4] [5]	Forms a clear, colorless solution. [4] [5]
"Boiling Water"	~55.6 (calculated from 1g in 1.8 parts water)	-	[1]

Troubleshooting Guide for Low-Temperature Solubility Issues

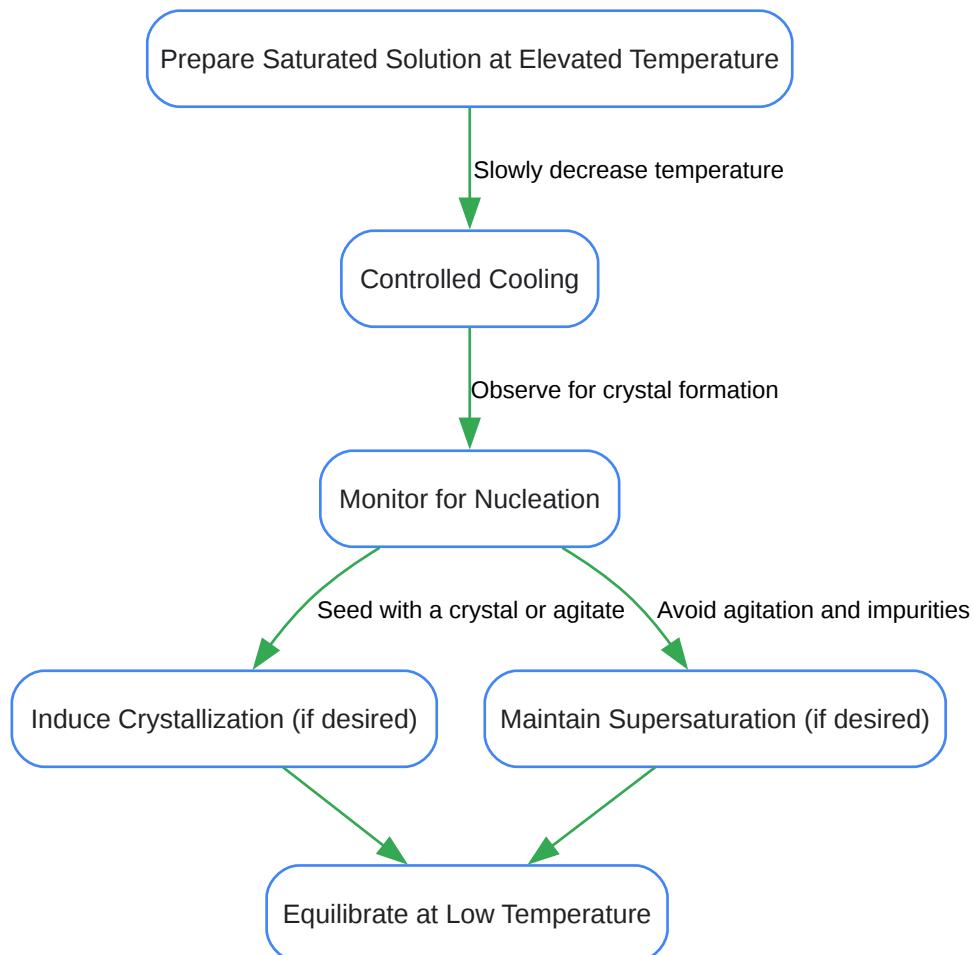
Issue 1: Precipitation or Crystallization Upon Cooling

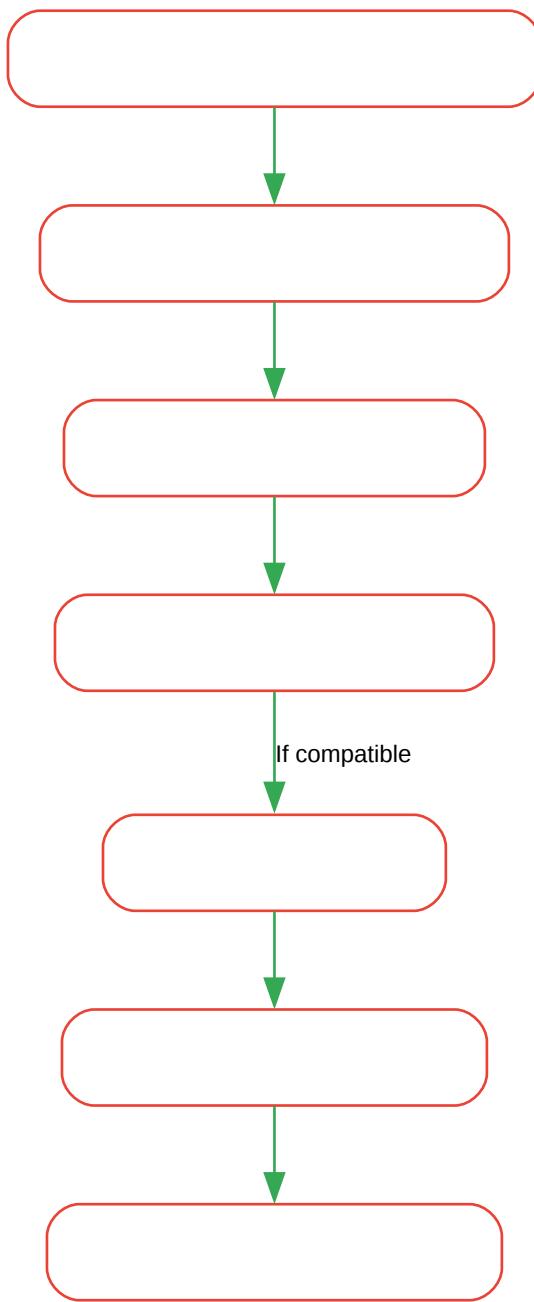
Symptoms:

- A clear solution of **sodium bitartrate** becomes cloudy or forms solid precipitates when the temperature is lowered (e.g., during refrigeration or on an ice bath).

Root Causes & Solutions:

- Supersaturation: The concentration of **sodium bitartrate** exceeds its solubility limit at the lower temperature.
 - Solution:
 - Gentle Re-warming: Gently warm the solution while stirring to redissolve the precipitate.
[\[6\]](#)
 - Dilution: If the experimental protocol allows, add a small amount of pre-chilled solvent to the solution to lower the concentration below the saturation point at the target temperature.
 - Prepare at Target Temperature: Whenever possible, prepare the solution at the intended low working temperature, although this may require longer dissolution times.
- Experimental Workflow for Preventing Precipitation During Cooling:



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. SODIUM BITARTRATE CAS#: 526-94-3 [m.chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]
- 4. SODIUM BITARTRATE, MONOHYDRATE | [lookchem](http://lookchem.com) [lookchem.com]
- 5. Sodium bitartrate BioUltra, = 99.0 T 6131-98-2 [sigmaaldrich.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [issues with sodium bitartrate solubility at low temperatures]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3427548#issues-with-sodium-bitartrate-solubility-at-low-temperatures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com